

hazards and safety precautions for 2-Chloromethyl-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloromethyl-1,3-dioxolane

Cat. No.: B1265877

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An In-depth Technical Guide to the Hazards and Safety Precautions for **2-Chloromethyl-1,3-dioxolane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards associated with **2-Chloromethyl-1,3-dioxolane** (CAS No: 2568-30-1) and details the necessary safety precautions for its handling and use in a laboratory or research setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the risks and mitigation strategies.

Chemical Identification and Physical Properties

2-Chloromethyl-1,3-dioxolane, also known as chloroacetaldehyde ethylene acetal, is a colorless to light yellow liquid. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Chloromethyl-1,3-dioxolane**

Property	Value
Molecular Formula	C4H7ClO2
Molecular Weight	122.55 g/mol [1]
Appearance	Colorless to light yellow clear liquid
Boiling Point	157-158 °C (lit.)
Density	1.234 g/mL at 25 °C (lit.)
Refractive Index	n20/D 1.449 (lit.)
Flash Point	70 °C (158 °F) - closed cup
Storage Class	10 - Combustible liquids

Hazard Identification and Classification

2-Chloromethyl-1,3-dioxolane is classified as a hazardous substance with multiple risk factors. The GHS classification and corresponding hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3 / 4	H226: Flammable liquid and vapor ^[1] / H227: Combustible liquid ^{[2][3]}
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed ^{[1][4]}
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin ^{[1][4]}
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled ^[4]
Skin irritation	Category 2	H315: Causes skin irritation ^{[1][2][4]}
Eye irritation	Category 2	H319: Causes serious eye irritation ^{[1][2][4]}
Skin sensitisation	Category 1	H317: May cause an allergic skin reaction ^[5]

The signal word for this chemical is "Warning".^{[2][4]}

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for the toxicological and physical hazard assessment of **2-Chloromethyl-1,3-dioxolane** are not publicly available in the provided search results. Such studies are typically conducted by manufacturers in accordance with standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

The hazard classifications suggest that the following types of studies would have been performed:

- Acute Oral, Dermal, and Inhalation Toxicity Studies: These experiments are likely conducted in animal models (e.g., rats or rabbits) to determine the median lethal dose (LD50) or concentration (LC50) of the substance.

- Skin and Eye Irritation Tests: These studies, often using animal models, assess the potential of the chemical to cause reversible or irreversible damage to the skin and eyes upon direct contact.
- Flammability Tests: Standardized methods are used to determine the flash point and flammability characteristics of the liquid.

Safety Precautions and Handling

Adherence to strict safety protocols is mandatory when working with **2-Chloromethyl-1,3-dioxolane** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn at all times.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Eyeshields, chemical safety goggles or face shield.
Skin Protection	Wear protective gloves, and impervious clothing to prevent skin exposure.[3][6]
Respiratory Protection	Use a multi-purpose combination respirator cartridge (US) or a gas mask under a chemical fume hood.[4][6]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

- Handling:
 - Use only in a well-ventilated area or under a chemical fume hood.[6][7]

- Avoid breathing mist, gas, or vapors.[[2](#)]
- Avoid contact with skin and eyes.[[2](#)]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[[2](#)][[4](#)][[7](#)]
- Use non-sparking tools and take action to prevent static discharges.[[2](#)][[7](#)]
- Ground and bond container and receiving equipment.[[2](#)][[7](#)]
- Do not eat, drink, or smoke when using this product.[[2](#)][[7](#)]
- Wash hands thoroughly after handling.[[2](#)][[7](#)]

- Storage:
 - Store in a well-ventilated place and keep cool.[[2](#)]
 - Keep the container tightly closed.[[2](#)][[4](#)][[7](#)]
 - Store in original containers in an approved flammable liquid storage area.[[7](#)]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases. [[6](#)][[7](#)]

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[2][3][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected areas with plenty of water. Wash with soap and plenty of water. If skin irritation occurs, get medical help.[2][3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell.[2][3][4]

Accidental Release and Disposal

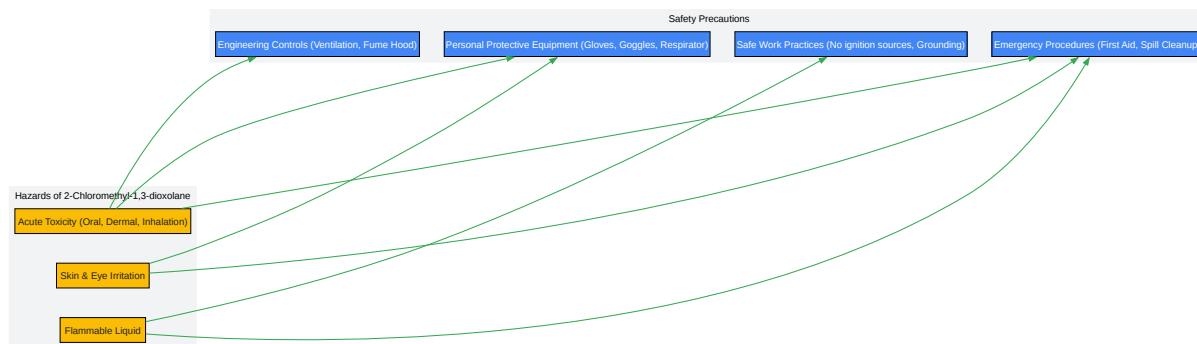
In the event of a spill, immediate action must be taken to contain and clean it up safely.

- Spill Response:
 - Evacuate personnel to a safe area and move upwind.[2][7]
 - Remove all sources of ignition.[7]
 - Wear appropriate personal protective equipment, including breathing apparatus.[7]
 - Contain the spill with sand, earth, or vermiculite.[7]
 - Collect the absorbed material into labeled containers for disposal.[7]
 - Prevent the spillage from entering drains or water courses.[7]

- Disposal:
 - Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[2\]](#)

Hazard-Precaution Relationship

The relationship between the hazards of **2-Chloromethyl-1,3-dioxolane** and the necessary safety precautions is illustrated in the following diagram.

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Caption: Logical flow from hazards to corresponding safety measures.

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- To cite this document: BenchChem. [hazards and safety precautions for 2-Chloromethyl-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265877#hazards-and-safety-precautions-for-2-chloromethyl-1,3-dioxolane]

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